

5-Amino-2-fluorobenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 5-Amino-2-fluorobenzoic acid

Cat. No.: B1270789

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An In-depth Technical Guide to **5-Amino-2-fluorobenzoic Acid**: Core Molecular Properties

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is paramount. This guide provides the core molecular information for **5-Amino-2-fluorobenzoic acid**.

Core Molecular Data

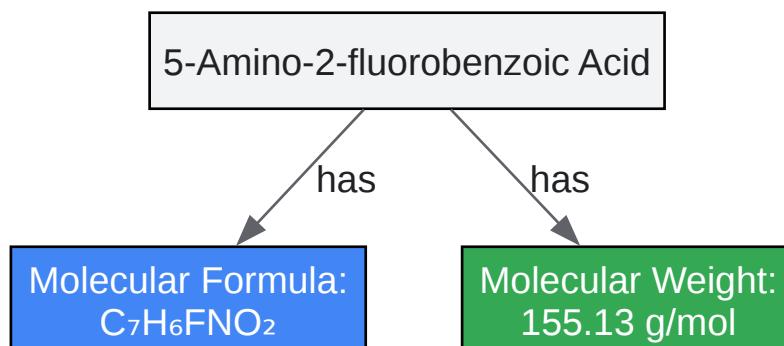
The fundamental molecular attributes of **5-Amino-2-fluorobenzoic acid** are summarized below.

Property	Value	Citation
Molecular Formula	C ₇ H ₆ FNO ₂	[1] [2]
Molecular Weight	155.13 g/mol	[1] [2]
Empirical Formula (Hill Notation)	C ₇ H ₆ FNO ₂	[1]

It is important to note that the isomer 2-Amino-5-fluorobenzoic acid shares the same molecular formula and weight^{[3][4]}.

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its key molecular identifiers.



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Caption: Molecular properties of **5-Amino-2-fluorobenzoic acid**.

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References

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